

Personal protective equipment for handling 1-Phenylcyclobutanecarbonitrile

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Compound of Interest

Compound Name: 1-Phenylcyclobutanecarbonitrile

Cat. No.: B076354

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Essential Safety and Handling Guide for 1-Phenylcyclobutanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1-Phenylcyclobutanecarbonitrile** (CAS No. 14377-68-5). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Safety Summary

1-Phenylcyclobutanecarbonitrile is a compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, in contact with skin, or if inhaled, and it is irritating to the eyes, respiratory system, and skin.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H332: Harmful if inhaled.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Phenylcyclobutanecarbonitrile** is provided in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₁ N
Molar Mass	157.21 g/mol [2]
Appearance	Clear, light yellow liquid[2]
Density	1.03 g/cm ³ [2]
Boiling Point	85°C @ 0.3 mmHg[2]
Flash Point	106.3°C[2]
Vapor Pressure	0.00201 mmHg @ 25°C[2]
Refractive Index	1.5313 - 1.5333[2]
Water Solubility	Insoluble
Storage Temperature	Room Temperature, sealed in a dry environment[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1-Phenylcyclobutanecarbonitrile**. The following PPE should be worn at all times:

- Eye and Face Protection: Chemical safety goggles that meet the ANSI Z.87.1 standard are required. A face shield should be worn over safety goggles when there is a risk of splashing.
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before each use and changed immediately if contaminated.

- Lab Coat: A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned.
- Clothing: Long pants and closed-toe, closed-heel shoes are required. Avoid clothing made of synthetic materials like polyester or acrylic.
- Respiratory Protection: All work with **1-Phenylcyclobutanecarbonitrile** should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If work outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate cartridge for organic vapors must be used.

Operational Plan: Safe Handling and Experimental Protocol

4.1. General Handling Procedures

- Preparation: Before handling, ensure that a chemical spill kit is readily accessible. All personnel involved must be trained on the hazards and handling procedures for this chemical.
- Location: All weighing and transfers of **1-Phenylcyclobutanecarbonitrile** should be performed in a well-ventilated chemical fume hood.
- Dispensing: Use a calibrated pipette or syringe for liquid transfers to minimize the risk of spills.
- Heating: If heating is required, use a controlled heating source such as a heating mantle or an oil bath. Avoid open flames.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water. Clean the work area to remove any residual contamination.

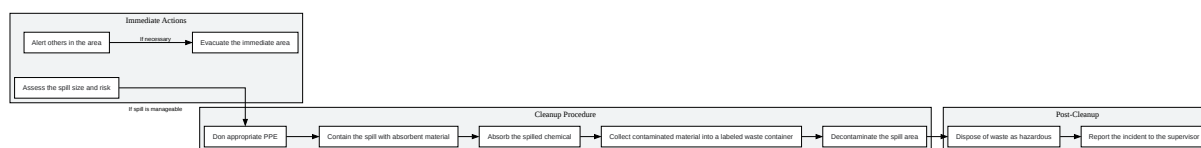
4.2. Experimental Protocol: General Procedure for Use as a Reagent in a Reaction This protocol outlines the general steps for using **1-Phenylcyclobutanecarbonitrile** as a reagent in a chemical synthesis.

- Reaction Setup:

- Set up the reaction apparatus in a chemical fume hood. Ensure all glassware is clean, dry, and free of defects.
- The reaction vessel should be equipped with a magnetic stirrer, a condenser (if the reaction is to be heated), and a nitrogen or argon inlet for inert atmosphere conditions, if required.
- Reagent Addition:
 - Under an inert atmosphere (if necessary), add the solvent and other reactants to the reaction vessel.
 - Slowly add the required amount of **1-Phenylcyclobutanecarbonitrile** to the reaction mixture using a syringe or an addition funnel.
- Reaction Monitoring:
 - Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, GC, LC-MS).
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction carefully by slowly adding an appropriate quenching agent.
 - Perform the necessary extractions and washes to isolate the product. All aqueous waste should be collected as hazardous waste.
- Purification:
 - Purify the crude product using a suitable method, such as column chromatography or distillation.

Emergency Procedures and First Aid

5.1. Spill Response In the event of a spill, follow the procedures outlined in the workflow diagram below.



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